

# JNJ-46356479: A Positive Allosteric Modulator of mGluR2 and its Neuroprotective Role

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## Compound of Interest

Compound Name: JNJ-46356479

Cat. No.: B15574158

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## Abstract

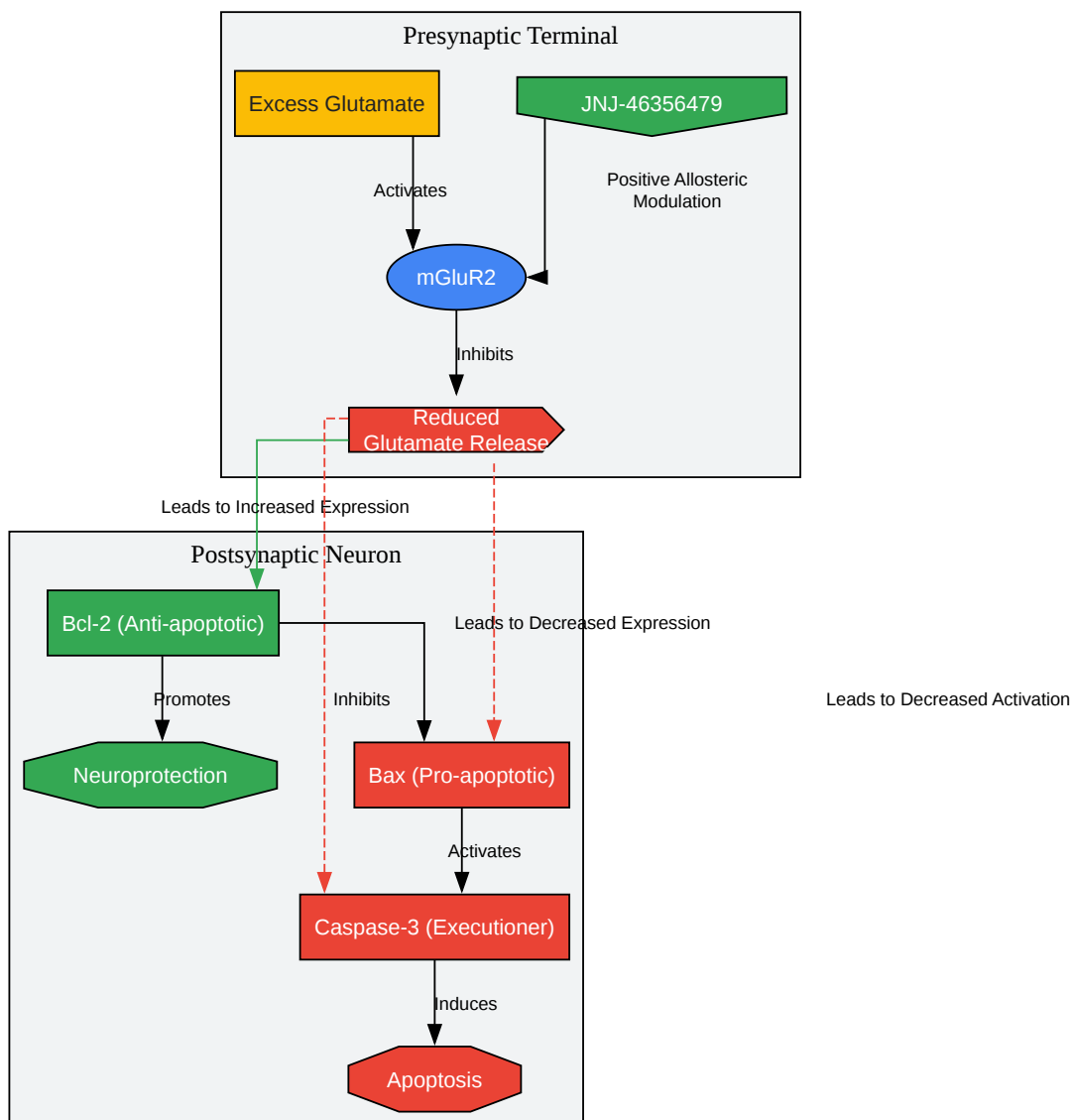
**JNJ-46356479** is a selective, orally bioavailable positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGluR2). Emerging preclinical evidence highlights its potential as a neuroprotective agent, primarily through the attenuation of glutamate-mediated excitotoxicity and modulation of apoptotic pathways. This technical guide provides a comprehensive overview of the core mechanisms, quantitative preclinical data, and detailed experimental protocols related to the neuroprotective effects of **JNJ-46356479**.

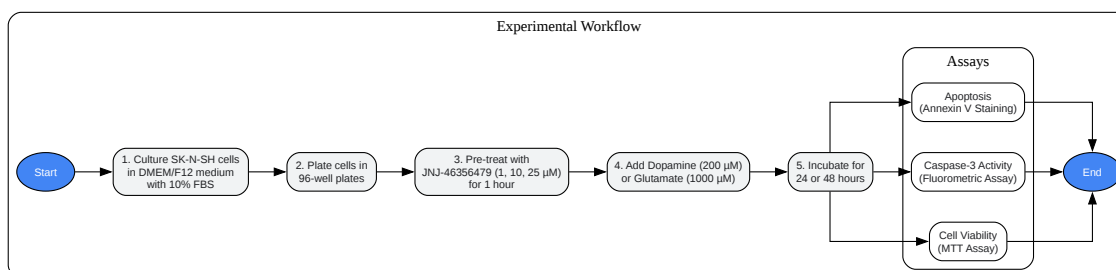
## Core Mechanism of Action

**JNJ-46356479** functions as a positive allosteric modulator specifically targeting the mGluR2 receptor. As a PAM, it enhances the receptor's response to the endogenous ligand, glutamate, without directly activating the receptor itself.[1] The therapeutic rationale for targeting mGluR2 in the context of neuroprotection stems from the glutamate hypothesis of neurodegeneration, which posits that excessive glutamate release can lead to excitotoxicity and subsequent neuronal cell death.[1] By potentiating the function of presynaptic mGluR2, **JNJ-46356479** effectively reduces the release of glutamate, thereby mitigating the downstream neurotoxic cascade.[2]

## Signaling Pathways in Neuroprotection

The neuroprotective effects of **JNJ-46356479** are mediated through its influence on intracellular signaling cascades that regulate apoptosis. Activation of mGluR2 by glutamate, enhanced by **JNJ-46356479**, leads to the inhibition of adenylyl cyclase, which in turn modulates downstream pathways that control the expression and activity of key apoptotic proteins.





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## References

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